

An In-Depth Technical Guide to Dimethenamid ESA-d6

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Compound of Interest

Compound Name: Dimethenamid ESA-d6

Cat. No.: B12401527

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Introduction

Dimethenamid ESA-d6 is the deuterium-labeled form of Dimethenamid ethanesulfonic acid (ESA), a major soil metabolite of the chloroacetamide herbicide Dimethenamid. Due to its isotopic labeling, **Dimethenamid ESA-d6** serves as an ideal internal standard for the accurate quantification of Dimethenamid ESA in various environmental and biological matrices. Its use in analytical methodologies, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), allows for precise measurement by correcting for matrix effects and variations in sample preparation and instrument response. This technical guide provides a comprehensive overview of **Dimethenamid ESA-d6**, including its chemical properties, metabolic origins, and detailed analytical protocols.

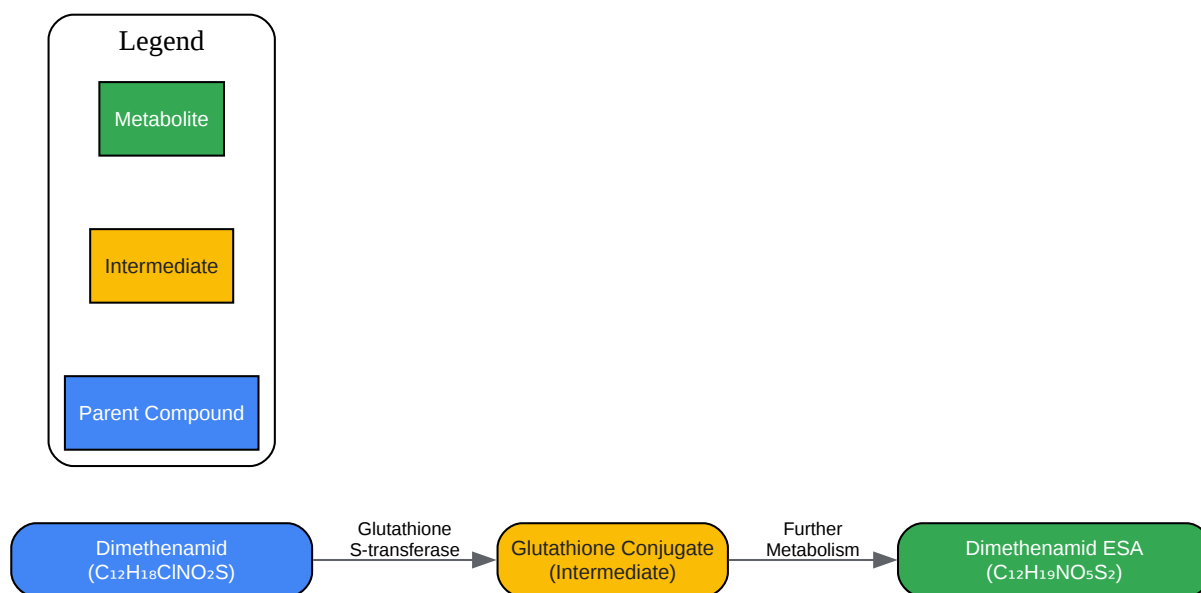
Chemical and Physical Properties

Stable isotope-labeled internal standards are crucial for achieving high accuracy and precision in quantitative mass spectrometry. The key physical and chemical properties of **Dimethenamid ESA-d6** and its non-labeled analog are summarized below.

Property	Dimethenamid ESA-d6	Dimethenamid ESA	Dimethenamid (Parent Compound)
Chemical Formula	C ₁₂ H ₁₃ D ₆ NO ₅ S ₂ [1]	C ₁₂ H ₁₉ NO ₅ S ₂ [2]	C ₁₂ H ₁₈ ClNO ₂ S[3]
Molecular Weight	327.45 g/mol [1]	321.4 g/mol [2]	275.80 g/mol
Primary Use	Internal Standard	Analyte (Metabolite)	Herbicide
Common Analytical Method	LC-MS/MS	LC-MS/MS, GC-MS	GC-MS, LC-MS/MS

Metabolic Pathway of Dimethenamid

Dimethenamid undergoes transformation in the environment, primarily through aerobic soil metabolism, leading to the formation of several degradation products, including Dimethenamid ESA and Dimethenamid oxanilic acid (OXA). The formation of Dimethenamid ESA is a significant pathway in the environmental fate of the parent herbicide. Understanding this pathway is essential for monitoring its environmental impact and for developing analytical methods to detect its metabolites.



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Caption: Aerobic soil metabolism of Dimethenamid to Dimethenamid ESA.

Experimental Protocols

The quantification of Dimethenamid ESA in environmental samples, such as water, is typically performed using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The use of a deuterated internal standard like **Dimethenamid ESA-d6** is critical for accurate results.

Sample Preparation for Water Analysis

- **Sample Collection:** Collect water samples in clean glass containers.
- **Fortification:** To a 1.0 mL aliquot of the water sample, add a known concentration of **Dimethenamid ESA-d6** internal standard solution. For example, add 20 µL of a 1.5 ng/mL fortification solution to achieve a final concentration of 0.03 µg/L.
- **Acidification:** Acidify the sample by adding 0.1% formic acid.
- **Vortexing:** Thoroughly mix the sample by vortexing.
- **Direct Injection:** The sample is now ready for direct injection into the LC-MS/MS system.

LC-MS/MS Analysis

The following parameters provide a starting point for the analysis of Dimethenamid ESA using **Dimethenamid ESA-d6** as an internal standard. Optimization may be required based on the specific instrumentation used.

Liquid Chromatography (LC) Conditions:

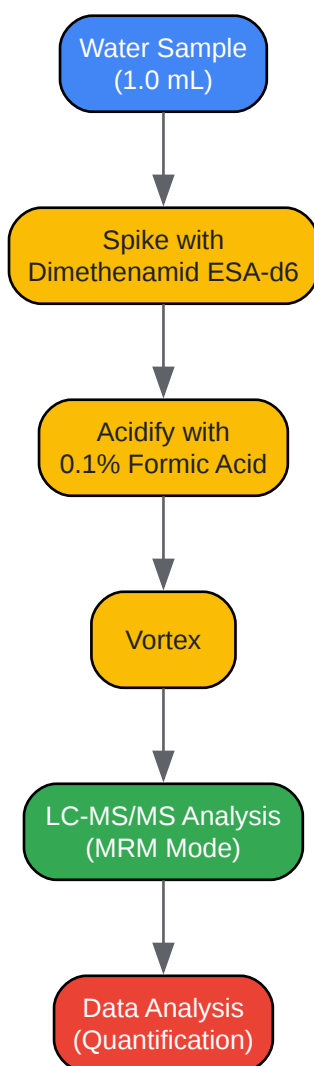
Parameter	Value
Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 3 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Methanol with 0.1% formic acid
Gradient	Start with a high percentage of Mobile Phase A, and gradually increase the percentage of Mobile Phase B to elute the analytes.
Flow Rate	0.25 mL/min
Injection Volume	100 μ L
Column Temperature	40-65 $^{\circ}$ C

Mass Spectrometry (MS/MS) Conditions:

Multiple Reaction Monitoring (MRM) is used for the selective detection and quantification of the target analytes.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Dimethenamid ESA	320.1	121	25
80	-		
Dimethenamid ESA-d6 (Internal Standard)	326.1	121	~25
80	-		

Note: The precursor ion for **Dimethenamid ESA-d6** is predicted to be $[M-H]^{-}$ at m/z 326.1, which is 6 units higher than the non-labeled compound due to the six deuterium atoms. The product ions are expected to be the same as the non-labeled compound, as the fragmentation is unlikely to occur at the labeled positions. The collision energy should be optimized for the specific instrument but is expected to be similar to that of the non-deuterated standard.



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Caption: General workflow for the analysis of Dimethenamid ESA.

Data Presentation

The use of an internal standard allows for the creation of a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte. This method corrects for variations in extraction efficiency and instrument response, leading to highly accurate quantitative results.

Example Calibration Data Structure:

Analyte Concentration (ng/mL)	Analyte Peak Area	IS Peak Area	Peak Area Ratio (Analyte/IS)
0.1	1500	10000	0.15
0.5	7600	10200	0.75
1.0	15500	10100	1.53
5.0	78000	10300	7.57
10.0	152000	10000	15.20

Conclusion

Dimethenamid ESA-d6 is an essential tool for researchers and analytical scientists studying the environmental fate of the herbicide Dimethenamid. Its use as an internal standard in LC-MS/MS methods ensures the generation of reliable and accurate quantitative data for its primary metabolite, Dimethenamid ESA. The detailed methodologies and data presented in this guide provide a solid foundation for the implementation of robust analytical protocols for the monitoring of this important environmental contaminant.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethenamide ESA | C₁₂H₁₉NO₅S₂ | CID 6426850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dimethenamid | C₁₂H₁₈ClNO₂S | CID 91744 - PubChem [pubchem.ncbi.nlm.nih.gov]
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